

How to dissolve Ro 25-1553 for experimental use.

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Compound of Interest

Compound Name: Ro 25-1553
CAS No.: 159427-08-4
Cat. No.: B1257255

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Application Notes and Protocols for Ro 25-1553

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution and experimental use of **Ro 25-1553**, a potent and selective agonist for the Vasoactive Intestinal Peptide Receptor 2 (VPAC2).

Physicochemical Properties and Solubility

Ro 25-1553 is a synthetic, cyclic peptide analog of Vasoactive Intestinal Peptide (VIP). Its cyclic structure confers greater stability and a longer biological half-life compared to native VIP by rendering it more resistant to proteolytic degradation.

Quantitative Solubility Data:

The solubility of **Ro 25-1553** in common laboratory solvents is summarized in the table below. It is important to note that for aqueous solutions, sonication may be required to achieve higher

concentrations. For DMSO, the use of a fresh, anhydrous grade is recommended as hygroscopic DMSO can negatively impact solubility.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
Water	~100	~29.90	Requires sonication for high concentrations.
DMSO	≥ 25	≥ 7.30	May require ultrasonication and warming to 60°C. ^[1]
0.9% Saline	Soluble	Not Specified	Commonly used as a vehicle for in vivo administration.
PBS (Phosphate-Buffered Saline)	Soluble	Not Specified	Commonly used for in vitro and in vivo preparations.

Stability and Storage

Proper storage of **Ro 25-1553**, both in its solid form and in solution, is critical to maintain its biological activity.

Storage of Solid Compound: The lyophilized powder of **Ro 25-1553** should be stored at -20°C or -80°C.

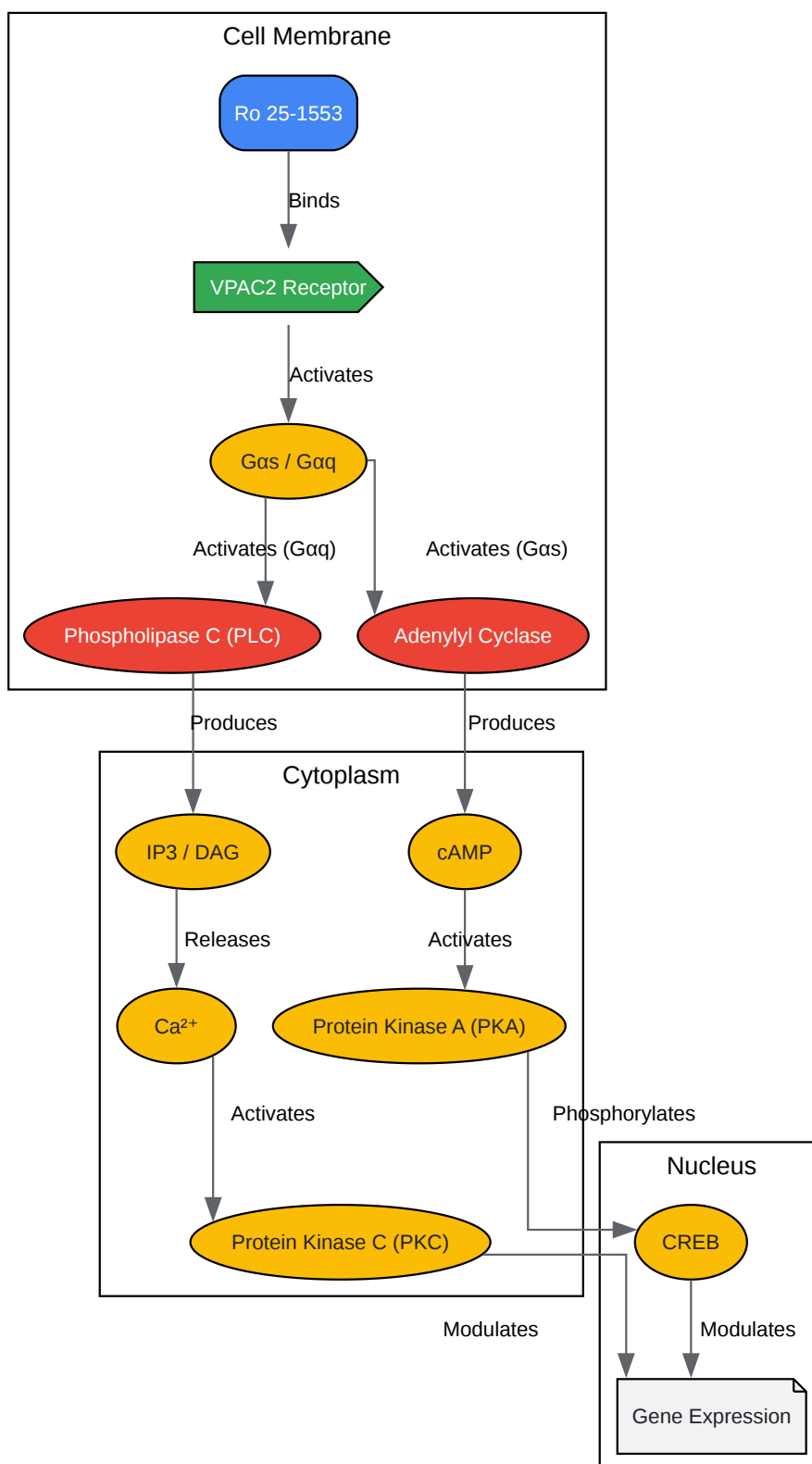
Storage of Stock Solutions:

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use volumes.

Storage Temperature	Shelf Life
-80°C	6 months
-20°C	1 month

Signaling Pathway

Ro 25-1553 exerts its biological effects by selectively activating the VPAC2 receptor, a G protein-coupled receptor (GPCR). The primary signaling cascade initiated by **Ro 25-1553** binding to VPAC2 involves the activation of adenylyl cyclase and the subsequent increase in intracellular cyclic AMP (cAMP). This leads to the activation of Protein Kinase A (PKA), which in turn phosphorylates a variety of downstream targets, including transcription factors like CREB (cAMP response element-binding protein), modulating gene expression. There is also evidence that the VPAC2 receptor can couple to other G proteins, such as Gαq, to activate the Phospholipase C (PLC) pathway, resulting in an increase in intracellular calcium and activation of Protein Kinase C (PKC).



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Caption: VPAC2 Receptor Signaling Pathway

Experimental Protocols

The following are detailed protocols for the preparation of **Ro 25-1553** solutions for both in vitro and in vivo experiments.

Preparation of Stock Solutions (for in vitro use)

This protocol describes the preparation of a concentrated stock solution of **Ro 25-1553** in DMSO.

Materials:

- **Ro 25-1553** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate the vial of lyophilized **Ro 25-1553** to room temperature before opening to prevent condensation.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO based on the amount of peptide).
- Gently vortex the vial to dissolve the peptide. If necessary, sonicate the solution or warm it to 60°C to aid dissolution.^[1]
- Once fully dissolved, aliquot the stock solution into single-use, sterile microcentrifuge tubes.

- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of Working Solutions for In Vitro Assays

This protocol details the dilution of the DMSO stock solution into an aqueous buffer for use in cell-based assays.

Materials:

- **Ro 25-1553** DMSO stock solution
- Sterile Phosphate-Buffered Saline (PBS) or other appropriate aqueous buffer (e.g., cell culture medium)
- Sterile polypropylene tubes
- Pipettes and sterile filter tips

Procedure:

- Thaw a single-use aliquot of the **Ro 25-1553** DMSO stock solution at room temperature.
- Perform a serial dilution of the stock solution in the desired aqueous buffer to achieve the final working concentration.
- Ensure that the final concentration of DMSO in the working solution is low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts in the experiment.
- Use the freshly prepared working solution immediately for optimal results.

Preparation of Solutions for In Vivo Administration

This protocol provides instructions for preparing **Ro 25-1553** for subcutaneous injection in mice.

Materials:

- **Ro 25-1553** (lyophilized powder)

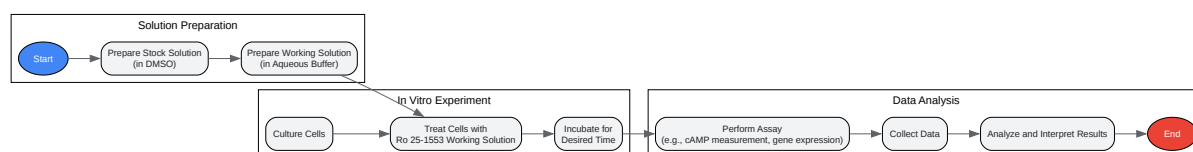
- Sterile 0.9% Saline or PBS
- Anhydrous Dimethyl Sulfoxide (DMSO) (if required)
- Sterile, pyrogen-free vials
- Pipettes and sterile filter tips

Procedure:

- Method 1 (Aqueous Solution):
 - Equilibrate the vial of lyophilized **Ro 25-1553** to room temperature.
 - Add the required volume of sterile 0.9% saline or PBS to the vial to achieve the desired final concentration for injection.
 - Gently swirl or vortex to dissolve. If needed, sonicate to ensure complete dissolution.
 - The solution is now ready for administration.
- Method 2 (with DMSO for higher concentrations):
 - Prepare a concentrated stock solution of **Ro 25-1553** in DMSO as described in protocol 4.1.
 - Dilute the DMSO stock solution with sterile 0.9% saline or PBS to the final injection concentration. Ensure the final DMSO concentration is low (e.g., 1%) to minimize potential toxicity.
 - For example, to prepare a solution with 1% DMSO, add 1 part of the DMSO stock solution to 99 parts of saline or PBS.
 - Mix thoroughly before administration.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for using **Ro 25-1553** in a typical cell-based in vitro experiment.



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Caption: General Experimental Workflow for In Vitro Studies

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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